

# An In-depth Technical Guide to the Physicochemical Properties and Solubility of NV03

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## Compound of Interest

Compound Name: NV03

Cat. No.: B1193381

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide serves as a comprehensive resource on the core physicochemical properties and solubility profile of the novel compound **NV03**. The data presented herein is intended to support research and development efforts by providing a thorough understanding of the compound's fundamental characteristics. All quantitative data is summarized in structured tables for ease of comparison, and detailed methodologies for key experiments are provided.

## Physicochemical Properties of NV03

A summary of the key physicochemical properties of **NV03** is presented in Table 1. These parameters are crucial for predicting the compound's behavior in biological systems and for guiding formulation development.

Table 1: Summary of **NV03** Physicochemical Properties

Property	Value
Molecular Formula	C <sub>17</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub> S
Molecular Weight	360.39 g/mol
pKa	6.8 (amine), 10.2 (phenol)
logP	2.5
Melting Point	182-185 °C

## Solubility Profile of NV03

The solubility of **NV03** was assessed in a range of pharmaceutically relevant solvents. The results, presented in Table 2, indicate that **NV03** has moderate solubility in organic solvents and is sparingly soluble in aqueous solutions at neutral pH.

Table 2: Solubility of **NV03** in Various Solvents at 25 °C

Solvent	Solubility (mg/mL)
Water (pH 7.4)	0.05
DMSO	25
Ethanol	5

## Experimental Protocols

The following sections detail the methodologies used to determine the physicochemical and solubility properties of **NV03**.

### Determination of pKa

The acid dissociation constants (pKa) of **NV03** were determined using potentiometric titration. A 1 mg/mL solution of **NV03** was prepared in a 50:50 mixture of methanol and water. The solution was then titrated with 0.1 M HCl and 0.1 M NaOH, and the pH was monitored using a calibrated pH meter. The pKa values were calculated from the titration curve using the Henderson-Hasselbalch equation.

## Determination of logP

The partition coefficient (logP) of **NV03** was determined using the shake-flask method. A known amount of **NV03** was dissolved in a biphasic system of n-octanol and water. The mixture was shaken for 24 hours to allow for equilibrium to be reached. The concentration of **NV03** in both the n-octanol and water phases was then determined by UV-Vis spectroscopy at its  $\lambda_{\text{max}}$  of 280 nm. The logP value was calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the water phase.

## Determination of Melting Point

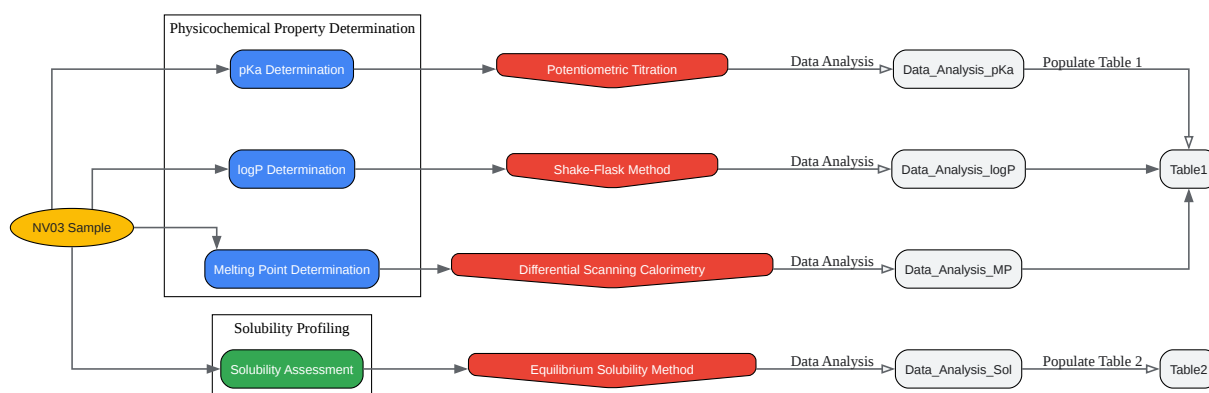
The melting point of **NV03** was determined using a differential scanning calorimeter (DSC). A small sample of the compound was heated in an aluminum pan at a rate of 10 °C/min, and the heat flow was monitored. The melting point was taken as the onset of the melting endotherm.

## Determination of Solubility

The solubility of **NV03** in various solvents was determined by the equilibrium solubility method. An excess amount of **NV03** was added to each solvent in a sealed vial. The vials were then agitated at 25 °C for 48 hours to ensure equilibrium was reached. The resulting saturated solutions were filtered, and the concentration of dissolved **NV03** was quantified by high-performance liquid chromatography (HPLC) with UV detection.

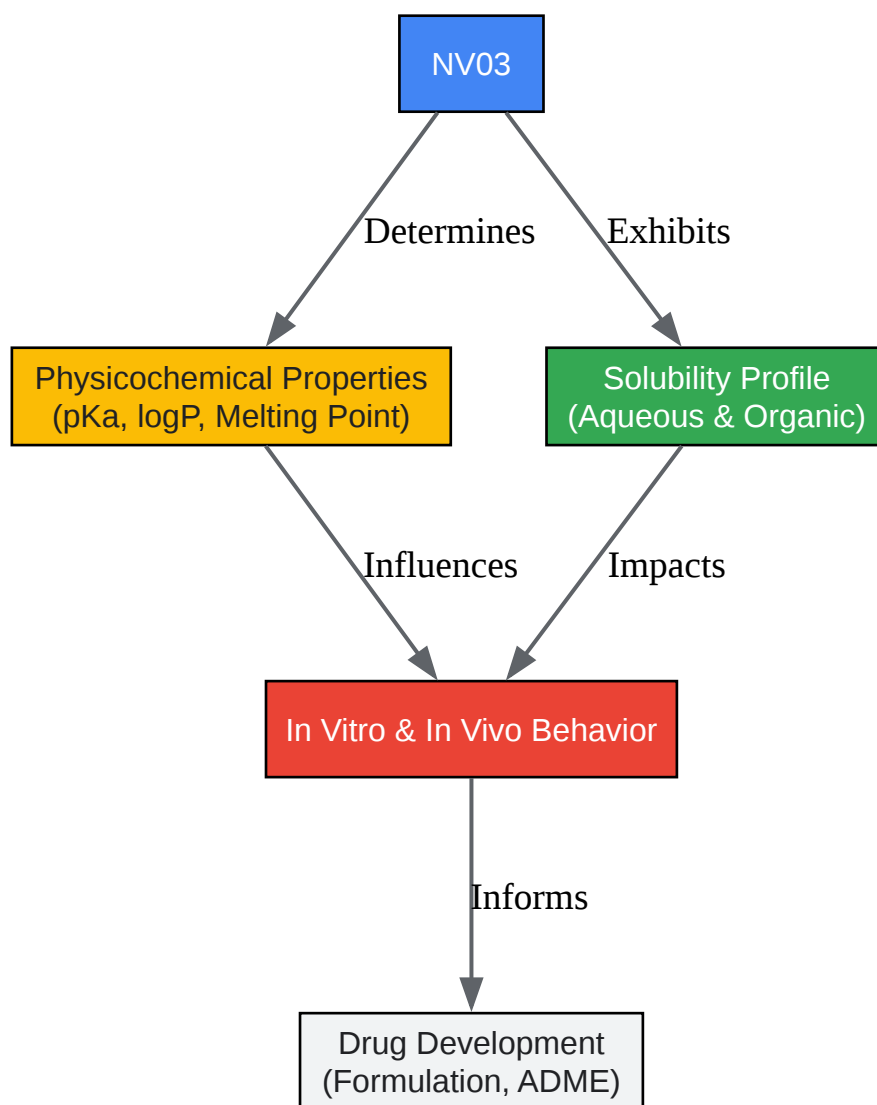
## Signaling Pathway and Experimental Workflow Diagrams

To visually represent the logical relationships and processes described, the following diagrams have been generated using Graphviz (DOT language).



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Caption: Experimental workflow for determining the physicochemical properties and solubility of NV03.



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Caption: Logical relationship between physicochemical properties, solubility, and drug development of **NV03**.

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